

Application Notes and Protocols: Didecyl Dimethyl Ammonium Carbonate in Textile Finishing

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Compound of Interest

Compound Name: *Didecyl dimethyl ammonium carbonate*

Cat. No.: B136943

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Didecyl Dimethyl Ammonium Carbonate** (DDAC) as a functional finish for textiles. The information presented herein is intended to guide researchers and professionals in the development and evaluation of antimicrobial and multifunctional textiles.

Introduction to Didecyl Dimethyl Ammonium Carbonate (DDAC) in Textile Finishing

Didecyl Dimethyl Ammonium Carbonate (DDAC) is a fourth-generation quaternary ammonium compound that is utilized in the textile industry as a versatile finishing agent.^{[1][2]} Its primary application is to impart antimicrobial properties to fabrics, offering protection against a broad spectrum of bacteria and fungi.^{[1][3]} Beyond its biocidal activity, DDAC also offers additional benefits such as improved softness, antistatic properties, and moth-proofing, making it a multifunctional finish for a wide range of textile substrates, including natural and synthetic fibers.^{[4][5]}

The cationic nature of DDAC allows it to interact with the typically anionic surface of textile fibers, facilitating its adhesion and retention on the fabric.^{[1][4]} The mechanism of antimicrobial action involves the disruption of the microbial cell membrane's lipid bilayer, leading to the

leakage of essential intracellular components and ultimately, cell death.[6][7] This non-leaching mechanism, where the molecule is bound to the fiber surface, contributes to the durability of the antimicrobial effect.[1]

Key Applications and Benefits

- Antimicrobial Finishing: DDAC is highly effective against a wide range of Gram-positive and Gram-negative bacteria and fungi, making it suitable for creating hygienic textiles for medical, hospitality, and sportswear applications.[1][3]
- Moth-Proofing: It creates an environment on the textile that is inhospitable to moths and other fabric pests, protecting natural fibers like wool from damage.[4]
- Fabric Softening: As a cationic surfactant, DDAC can impart a soft handle to fabrics.[4]
- Antistatic Properties: The presence of DDAC on the fabric surface can help to dissipate static electricity, which is particularly beneficial for synthetic fibers.[4]
- Versatility: DDAC can be applied to a variety of natural and synthetic fibers and is compatible with other finishing agents.[3][4]

Quantitative Data on Performance

The following tables summarize the expected performance of DDAC-treated textiles. It is important to note that the actual performance can vary depending on the fabric type, DDAC concentration, application method, and laundering conditions.

Table 1: Antimicrobial Efficacy of DDAC on Cotton Fabric (Illustrative Data)

DDAC Concentration (% owf*)	Test Organism	Bacterial Reduction (%) (AATCC 100)	Durability (Bacterial Reduction % after 20 washes)
0.5%	Staphylococcus aureus	>99.9%	>95%
0.5%	Escherichia coli	>99.9%	>95%
1.0%	Staphylococcus aureus	>99.99%	>98%
1.0%	Escherichia coli	>99.99%	>98%
2.0%	Staphylococcus aureus	>99.99%	>99%
2.0%	Escherichia coli	>99.99%	>99%

% owf: on the weight of the fabric

Table 2: Effect of DDAC Treatment on Physical Properties of Cotton Fabric (Illustrative Data)

DDAC Concentration (% owf)	Change in Tensile Strength (%)	Change in Tear Strength (%)	Colorfastness to Washing (AATCC 61)	Colorfastness to Light (AATCC 16)
0.5%	-2 to -5%	-3 to -6%	4-5	4-5
1.0%	-3 to -7%	-4 to -8%	4-5	4-5
2.0%	-5 to -10%	-6 to -12%	4	4

Experimental Protocols

Protocol for Application of DDAC via Pad-Dry-Cure Method

This protocol describes a standard laboratory procedure for applying DDAC to a textile substrate.

Materials and Equipment:

- **Didecyl Dimethyl Ammonium Carbonate (DDAC) solution**
- Textile fabric (e.g., 100% cotton, desized, scoured, and bleached)
- Laboratory padding mangle
- Drying oven
- Curing oven
- Beakers, graduated cylinders, and stirring rods
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat

Procedure:

- Preparation of Finishing Bath:
 - Calculate the required amount of DDAC solution based on the desired final concentration on the fabric (e.g., 1% on the weight of fabric, owf).
 - Prepare the finishing bath by diluting the concentrated DDAC solution with deionized water to the target concentration. For example, for a 1% owf add-on and a 70% wet pick-up, the bath concentration would be approximately 1.43%.
 - Thoroughly mix the solution.
- Padding:
 - Set the pressure of the laboratory padding mangle to achieve a consistent wet pick-up percentage (e.g., 70-80%).
 - Pass the pre-weighed, dry fabric sample through the finishing bath.

- Immediately pass the saturated fabric through the nip rollers of the padding mangle to ensure even distribution of the finish and to remove excess liquor.
- Drying:
 - Carefully remove the padded fabric and hang it on a frame or place it on a pin frame.
 - Dry the fabric in a pre-heated oven at 80-100°C for 3-5 minutes, or until completely dry.
- Curing:
 - Transfer the dried fabric to a curing oven.
 - Cure the fabric at a temperature of 130-150°C for 2-4 minutes. This step helps to fix the DDAC onto the fabric fibers.
- Post-Treatment:
 - After curing, allow the fabric to cool down to room temperature.
 - The fabric can be rinsed with cold water to remove any unfixed chemicals and then dried again.

Protocol for Antimicrobial Efficacy Testing: AATCC 100-2019

This protocol outlines the quantitative assessment of antibacterial finishes on textile materials.

Materials and Equipment:

- DDAC-treated and untreated (control) fabric swatches (circular, 4.8 cm diameter)
- Sterile petri dishes
- Bacterial cultures (*Staphylococcus aureus* ATCC 6538, *Klebsiella pneumoniae* ATCC 4352)
- Sterile nutrient broth and agar
- Neutralizing solution (e.g., Lethen Broth)

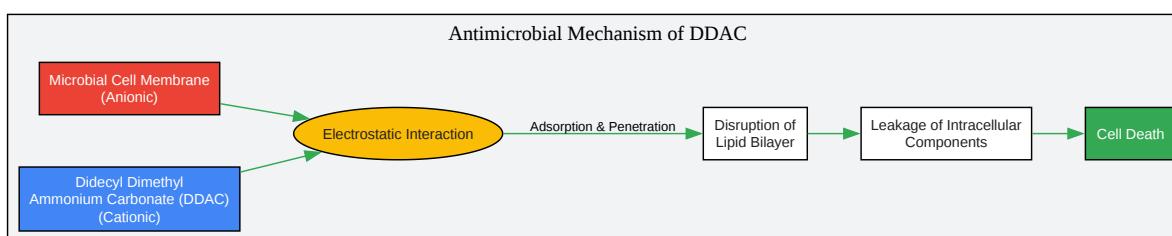
- Incubator (37°C)
- Vortex mixer
- Pipettes and sterile dilution tubes
- Colony counter

Procedure:

- Preparation of Inoculum:
 - Prepare a 24-hour broth culture of the test organism.
 - Dilute the culture in sterile nutrient broth to a concentration of $1-2 \times 10^5$ colony-forming units (CFU)/mL.
- Inoculation of Fabric Swatches:
 - Place sterile fabric swatches into sterile petri dishes.
 - Inoculate each swatch with 1.0 ± 0.1 mL of the standardized bacterial inoculum, ensuring the liquid is absorbed by the fabric.
- Incubation:
 - For "0" contact time determination, immediately after inoculation, add 100 mL of neutralizing solution to a set of control and treated swatches.
 - For the test samples, cover the petri dishes and incubate at 37°C for 18-24 hours.
- Elution and Plating:
 - After incubation, add 100 mL of neutralizing solution to each petri dish.
 - Agitate the jars vigorously for 1 minute to elute the bacteria from the fabric.
 - Perform serial dilutions of the eluate in sterile water.

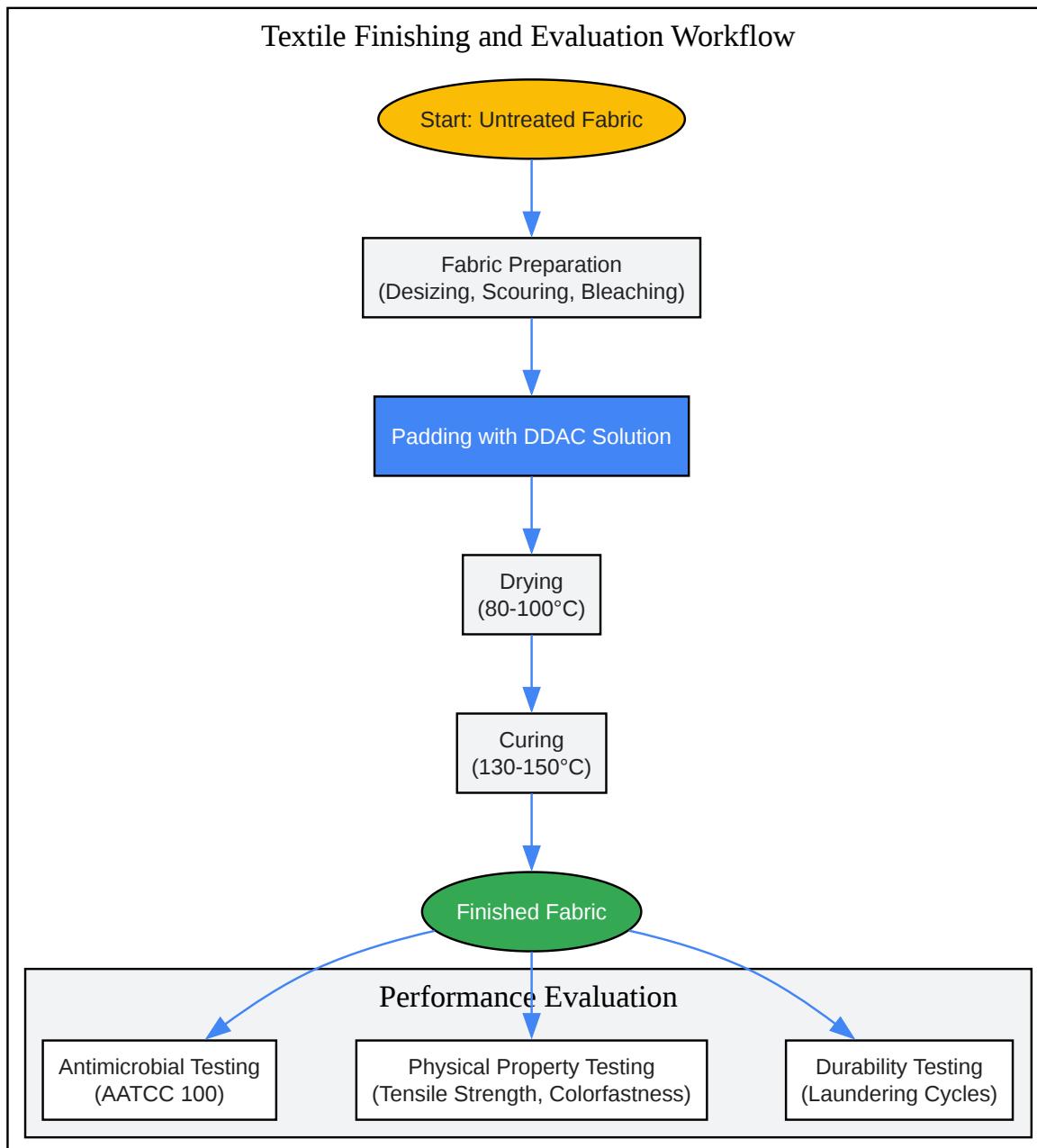
- Plate the dilutions onto nutrient agar plates.
- Incubation and Counting:
 - Incubate the plates at 37°C for 24-48 hours.
 - Count the number of colonies on the plates and calculate the number of CFU per swatch.
- Calculation of Bacterial Reduction:
 - Calculate the percentage reduction of bacteria using the following formula: % Reduction = $[(A - B) / A] \times 100$ Where: A = the number of bacteria recovered from the inoculated untreated control fabric swatch immediately after inoculation ("0" contact time). B = the number of bacteria recovered from the inoculated treated fabric swatch after the specified contact time.

Visualizations



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Caption: Antimicrobial mechanism of DDAC on microbial cells.



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Caption: Workflow for DDAC textile finishing and evaluation.

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